

Commercial Suppliers and Technical Guide for 3-Chloro-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-4-nitrophenol

Cat. No.: B188101

[Get Quote](#)

For researchers, scientists, and professionals in drug development, sourcing high-quality chemical reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of commercial suppliers for **3-Chloro-4-nitrophenol** (CAS No. 491-11-2), a key intermediate in various synthetic pathways. The guide also details an experimental protocol for its use and outlines a logical process for supplier selection.

Overview of Commercial Suppliers

3-Chloro-4-nitrophenol is readily available from a range of commercial suppliers, catering to different research and development needs. The following table summarizes key quantitative data from various suppliers to facilitate easy comparison. Please note that availability and pricing are subject to change and should be confirmed directly with the supplier.

Supplier	Purity	Available Quantities	Additional Information
Santa Cruz Biotechnology	Varies by lot	Inquire	For Research Use Only. [1]
Biosynth	Inquire	1g, 5g, 10g, 25g	Strictly for Research Purposes only. [2]
Simson Pharma Limited	High Quality	Custom Synthesis	Accompanied by Certificate of Analysis. [3]
AChemBlock	98%	Inquire	-
Manchester Organics	Inquire	1g, 5g, 10g (35g in stock)	Discounts available on larger volumes. [4]
ChemicalBook	98.4%, 99%	KG quantities	Marketplace with multiple suppliers. [5]
BLD Pharm	Inquire	Inquire	For Research Use Only. [6]

Experimental Protocols

3-Chloro-4-nitrophenol is a versatile reagent in organic synthesis. One common application is its use as a nucleophile in Williamson ether synthesis. The following protocol details the synthesis of 3-chloro-4-(4'-chlorophenoxy)nitrobenzene.

Synthesis of 3-chloro-4-(4'-chlorophenoxy)nitrobenzene

This procedure describes the reaction of **3-chloro-4-nitrophenol** with 4-chlorophenol. While the provided reference starts from 3,4-dichloronitrobenzene and 4-chlorophenol, a similar Williamson ether synthesis approach can be adapted using **3-chloro-4-nitrophenol** as the starting material. The key is the deprotonation of the phenolic hydroxyl group to form a nucleophilic phenoxide.

Materials:

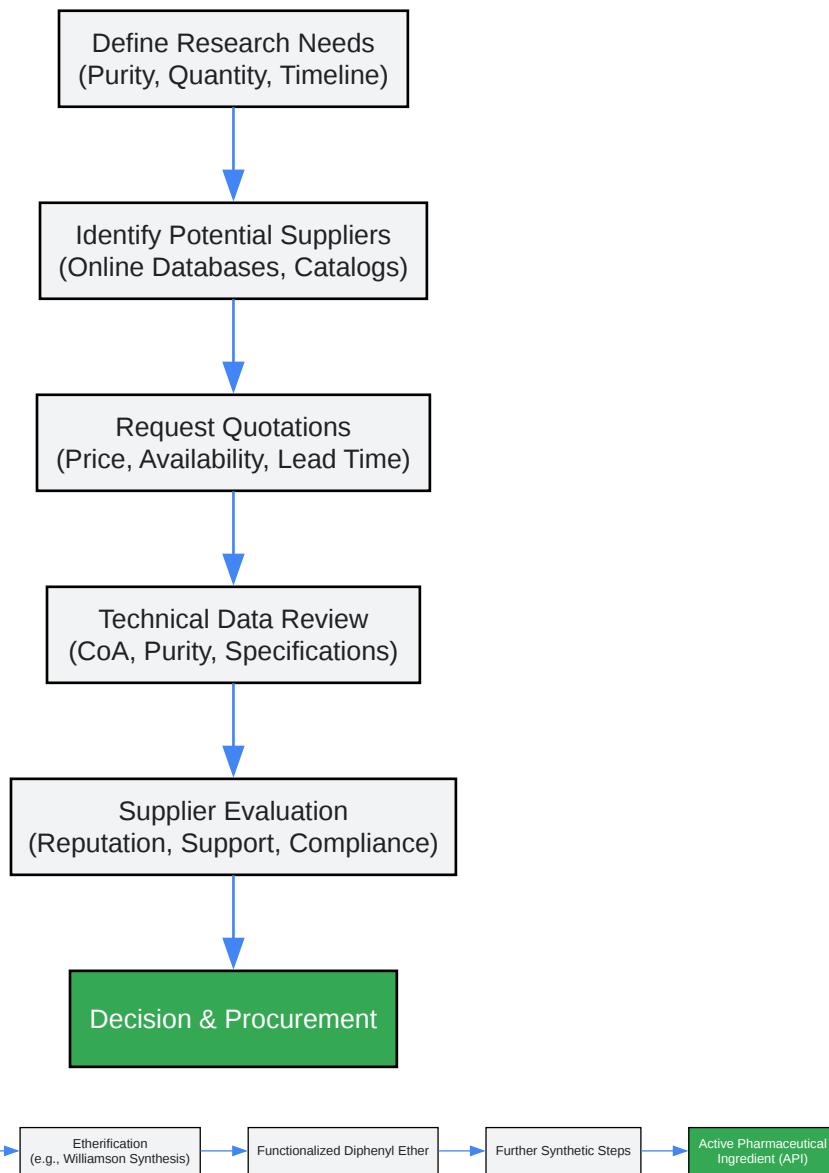
- **3-Chloro-4-nitrophenol**
- 4-Chlorobenzyl halide (e.g., 4-chlorobenzyl bromide)
- Potassium Carbonate (K_2CO_3) or Sodium Hydride (NaH)
- Dimethylformamide (DMF) or Acetonitrile (CH_3CN)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a solution of **3-chloro-4-nitrophenol** (1 equivalent) in DMF, add a base such as potassium carbonate (1.5-2 equivalents).
- Stir the mixture at room temperature for 30 minutes to an hour to ensure the formation of the phenoxide.
- Add the 4-chlorobenzyl halide (1.1 equivalents) to the reaction mixture.
- Heat the reaction mixture to a temperature between 60-80 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired 3-chloro-4-(4'-chlorophenoxy)nitrobenzene.

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for a chemical reagent involves several key considerations beyond just price. The following diagram illustrates a logical workflow for this process.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 2. Williamson Ether Synthesis - Chemistry Steps [chemistrysteps.com]
- 3. en.wikipedia.org [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. Khan Academy [khanacademy.org]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide for 3-Chloro-4-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188101#commercial-suppliers-of-3-chloro-4-nitrophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com